"analytical methods for 2-(4-bromo-2-fluorophenyl)-2-methylpropanenitrile quantification"

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Compound of Interest

Compound Name:	*2-(4-Bromo-2-fluorophenyl)-2-methylpropanenitrile*
CAS No.:	*749928-77-6*
Cat. No.:	*B1524194*

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Application Note: Analytical Quantification of **2-(4-Bromo-2-fluorophenyl)-2-methylpropanenitrile**

Executive Summary & Context

This technical guide details the analytical protocols for the quantification and purity assessment of **2-(4-bromo-2-fluorophenyl)-2-methylpropanenitrile** (CAS: 749928-77-6). This compound is a Critical Process Intermediate (CPI) in the synthesis of Enzalutamide (Xtandi), a second-generation androgen receptor antagonist used in the treatment of castration-resistant prostate cancer.

Precise quantification of this intermediate is mandatory for two reasons:

- Process Control: Ensuring stoichiometry during the coupling with the thiohydantoin scaffold.

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- Impurity Management: It must be controlled as a process-related impurity in the final Enzalutamide API to meet ICH Q3A/B thresholds.

Compound Profile:

- IUPAC Name: **2-(4-bromo-2-fluorophenyl)-2-methylpropanenitrile**
- Molecular Formula: $C_{10}H_9BrFN$[1]
- Molecular Weight: 242.09 g/mol [2]
- Key Functional Groups: Nitrile (CN), gem-dimethyl, Aryl Bromide, Aryl Fluoride.[1]
- Solubility: Highly soluble in Acetonitrile, Methanol, DCM; practically insoluble in water.

Analytical Strategy & Workflow

The analytical control strategy employs a dual-method approach: High-Performance Liquid Chromatography (HPLC-UV) for routine assay and purity testing, and Gas Chromatography (GC-FID) for volatile impurity profiling and reaction monitoring.

Workflow Diagram

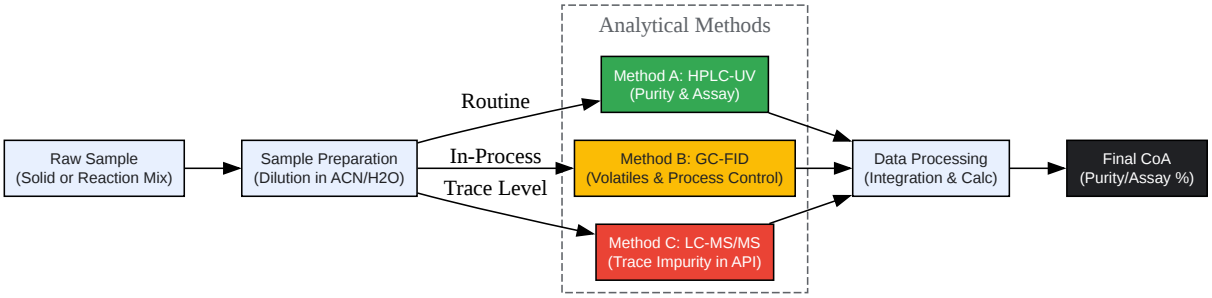

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Figure 1: Analytical workflow for the characterization of Enzalutamide intermediate.

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Method A: HPLC-UV Protocol (Primary Assay)

This is the validated method for releasing the intermediate for downstream synthesis. It uses a Reverse Phase (RP) mode with a C18 stationary phase.

Chromatographic Conditions

Parameter	Specification	Rationale
Column	Agilent Zorbax Eclipse Plus C18 (150 mm × 4.6 mm, 3.5 µm)	Provides excellent peak shape for basic/neutral compounds and robust resolution of halogenated isomers.[1]
Mobile Phase A	0.1% Phosphoric Acid in Water	Low pH suppresses silanol activity and sharpens peaks.
Mobile Phase B	Acetonitrile (HPLC Grade)	Strong eluent required for the hydrophobic brominated ring.
Flow Rate	1.0 mL/min	Standard flow for optimal Van Deemter efficiency on 4.6mm ID columns.
Column Temp	30°C	Ensures retention time reproducibility.
Detection	UV at 254 nm	The brominated aromatic ring has strong absorption at 254 nm.
Injection Vol	10 µL	Standard loop size; adjust based on sensitivity needs.

Gradient Program

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Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.0	60	40	Initial Hold
15.0	10	90	Linear Gradient
20.0	10	90	Wash
20.1	60	40	Re-equilibration
25.0	60	40	End

Sample Preparation

- Diluent: Acetonitrile:Water (50:50 v/v).[1]
- Standard Stock: Weigh 25 mg of Reference Standard into a 25 mL volumetric flask. Dissolve and dilute to volume with Diluent (1000 µg/mL).
- Working Standard: Dilute 1.0 mL of Stock to 10 mL (100 µg/mL).
- Sample: Prepare duplicate samples at nominally 100 µg/mL. Filter through 0.45 µm PTFE filter before injection.

System Suitability Criteria

- Tailing Factor (T): NMT 1.5
- Theoretical Plates (N): NLT 5000
- RSD (n=5 injections): NMT 2.0%

Method B: GC-FID Protocol (Process Control)

GC is preferred for checking unreacted starting materials (e.g., 4-bromo-2-fluorobenzonitrile) due to higher resolution of volatile organic impurities.

Instrument Parameters

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Parameter	Specification
Inlet	Split/Splitless (Split ratio 20:1), 250°C
Column	DB-5 or HP-5 (30 m × 0.32 mm × 0.25 µm)
Carrier Gas	Helium or Nitrogen at 1.5 mL/min (Constant Flow)
Oven Program	60°C (1 min) → 20°C/min → 280°C (hold 5 min)
Detector	FID at 300°C

Note: The nitrile group is stable under these conditions. Ensure the liner is deactivated to prevent adsorption of the nitrile.

Method C: LC-MS/MS (Trace Quantification in API)

When analyzing the final Enzalutamide drug substance, this intermediate is considered an impurity.[3] A Triple Quadrupole (QqQ) method is required for ppm-level detection.

- Ionization: Electrospray Ionization (ESI) Positive Mode.
- Precursor Ion: $[M+H]^+$ = 242.0/244.0 (Bromine isotope pattern is critical).
- MRM Transition: 242.0 → 215.0 (Loss of HCN/CN group).
- Limit of Quantitation (LOQ): Typically < 0.5 ppm relative to Enzalutamide.

Synthesis Context & Impurity Origins

Understanding the synthesis helps in identifying potential interferences.

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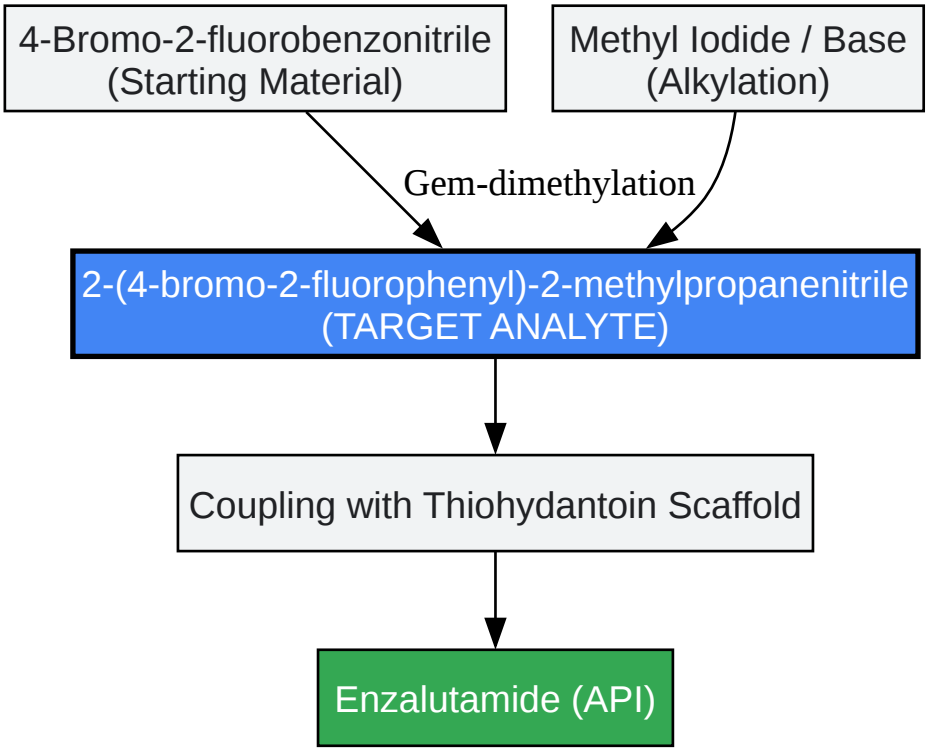

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Figure 2: Synthetic pathway showing the generation of the target analyte.

Critical Impurities to Monitor:

- Mono-methylated analog: 2-(4-bromo-2-fluorophenyl)propanenitrile.[2] (Result of incomplete alkylation).
- Hydrolysis Product: 2-(4-bromo-2-fluorophenyl)-2-methylpropanoic acid (acidic degradation). Note: This will elute earlier in RP-HPLC.

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